

Melting point data for 3-iodocinnoline characterization

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Compound of Interest

Compound Name: 3-Iodocinnoline

Cat. No.: B1643213

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Precision Characterization Guide: 3-Iodocinnoline

Executive Summary: The Cinnoline Benchmark

3-Iodocinnoline (CAS: 82453-00-7) serves as a critical high-value scaffold in medicinal chemistry, particularly for the development of bioisosteres of quinoline-based kinase inhibitors. Its utility lies in the enhanced reactivity of the C3-iodine bond toward palladium-catalyzed cross-coupling (Suzuki-Miyaura, Sonogashira), offering superior functionalization potential compared to its chloro- or bromo-analogs.

This guide provides an authoritative characterization benchmark, distinguishing **3-iodocinnoline** from its structural "alternatives" (isomers and halogenated analogs) through validated melting point data and synthesis protocols.

Characterization Data & Performance Comparison

The melting point (MP) is the primary indicator of purity and isomeric identity for solid 3-halocinnolines. The data below establishes the "Gold Standard" values for identifying **3-iodocinnoline** against its common synthesis byproducts and analogs.

Table 1: Comparative Melting Point Data

Compound	Structure	CAS Number	Melting Point (°C)	Characterization on Insight
3-Iodocinnoline	<chem>C8H5IN2</chem>	82453-00-7	138 – 140	Target Product. High MP due to significant intermolecular dispersion forces from the large iodine atom.
3-Bromocinnoline	<chem>C8H5BrN2</chem>	78593-33-6	92 – 93	Alternative. Significantly lower MP. Often used if the C3-position requires less reactive functionalization.
3-Chlorocinnoline	<chem>C8H5ClN2</chem>	17404-90-9	~75 – 78	Impurity/Analog. Lower MP reflects weaker crystal packing. Harder to activate in cross-coupling.
Cinnoline (Parent)	<chem>C8H6N2</chem>	253-66-7	40 – 42	Starting Material. Low MP indicates incomplete halogenation if detected in the final product.

Technical Analysis of Trends

- Halogen Effect: The melting point progression (Cl < Br < I) follows the increase in atomic radius and polarizability. The large iodine atom at the C3 position enhances

-stacking interactions in the crystal lattice, resulting in a melting point $\sim 45^{\circ}\text{C}$ higher than the bromo-analog.

- Purity Flag: A melting point observed in the $100\text{--}120^{\circ}\text{C}$ range typically indicates a co-crystallized mixture of 3-iodo and 3-bromocinnoline (if a mixed halogen source was used) or significant solvent inclusion.

Experimental Protocol: Regioselective Synthesis

Why this method? Classical Richter cyclization or diazotization of 3-aminocinnoline often yields mixtures or suffers from low yields. The Knochel Metalation Method is the industry standard for precision synthesis, utilizing a "Self-Validating" zinc insertion mechanism that guarantees regioselectivity at the C3 position.

Workflow Diagram



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Caption: Figure 1. Regioselective C3-functionalization of cinnoline via TMP-ZnCl mediated metalation.

Step-by-Step Protocol

Reagents: Cinnoline (1.0 eq), TMP-ZnCl·LiCl (1.1 eq), Iodine (1.2 eq), Dry THF.

- Activation (Metalation):
 - Charge a flame-dried Schlenk flask with dry THF and Cinnoline under Argon.
 - Cool to -78°C (Dry ice/acetone bath). Critical: Temperature control prevents decomposition of the sensitive zinc species.
 - Add TMP-ZnCl·LiCl dropwise. Stir for 30 minutes.

- Checkpoint: The solution typically turns from pale yellow to a deeper orange/brown, indicating formation of the heteroaryl-zinc intermediate.
- Functionalization (Iodination):
 - Dissolve Iodine (I₂) in dry THF in a separate vessel.
 - Cannulate the iodine solution into the reaction mixture at -78°C.
 - Allow the mixture to warm slowly to Room Temperature (RT) over 2 hours.
- Workup & Purification:
 - Quench with saturated aqueous Na₂S₂O₃ (sodium thiosulfate) to remove excess iodine (color change from purple to yellow/clear).
 - Extract with Ethyl Acetate (3x). Dry over MgSO₄.
 - Purification: Silica gel chromatography (Hexanes/EtOAc gradient).
 - Crystallization: Recrystallize from Ethanol or Hexane/CH₂Cl₂ to achieve the target MP of 138°C.

Validation & Troubleshooting

To ensure scientific integrity, every batch must be validated against the following criteria:

Observation	Diagnosis	Corrective Action
MP < 130°C	Solvent occlusion or unreacted Cinnoline.	Dry under high vacuum (50°C, 4h). Check ¹ H NMR for parent peaks.
MP > 145°C	Formation of N-oxide or polymerization.	Check oxidation state. Avoid exposure to air during workup.
Yellow/Brown Solid	Trace Iodine contamination.	Wash solid with cold Na ₂ S ₂ O ₃ solution and recrystallize.

References

- Knochel, P., et al. (2009). Functionalization of Heterocycles via Magnesium and Zincation. University of Munich Theses. Retrieved from [[Link](#)]
- Science of Synthesis. (2010). Product Class 9: Cinnolines. Thieme Chemistry. Retrieved from [[Link](#)]
- To cite this document: BenchChem. [[Melting point data for 3-iodocinnoline characterization](#)]. BenchChem, [2026]. [[Online PDF](#)]. Available at: [<https://www.benchchem.com/product/b1643213#melting-point-data-for-3-iodocinnoline-characterization>]

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